Ro 09-1679 and its Inhibition of Factor Xa: A Technical Overview

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Compound of Interest

Compound Name: *Ro 09-1679*

Cat. No.: *B15575496*

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Introduction

Ro 09-1679 is a potent, naturally derived peptide inhibitor of serine proteases, initially identified as a novel thrombin inhibitor.[1] Produced by the fungus Mortierella alpina, this compound has demonstrated significant inhibitory activity against key enzymes in the coagulation cascade, most notably Factor Xa (FXa). This technical guide provides an in-depth analysis of the inhibitory action of **Ro 09-1679** on Factor Xa, compiling available quantitative data, outlining typical experimental protocols for its study, and visualizing the relevant biological pathways and experimental workflows.

Quantitative Inhibitory Activity of **Ro 09-1679**

The inhibitory potency of **Ro 09-1679** has been quantified against Factor Xa and other serine proteases. The available data, primarily in the form of half-maximal inhibitory concentrations (IC50), are summarized in the table below.

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Enzyme	IC50 (μM)	Source
Factor Xa	3.3	[2]
Thrombin	33.6	[2]
Trypsin	0.04	[2]
Papain	0.0346	[2]

Table 1: Inhibitory Potency (IC50) of **Ro 09-1679** against various proteases.

Mechanism of Action: Inhibition of Factor Xa in the Coagulation Cascade

Factor Xa is a critical enzyme in the coagulation cascade, where the intrinsic and extrinsic pathways converge. It is responsible for the conversion of prothrombin (Factor II) to thrombin (Factor IIa), which in turn catalyzes the formation of fibrin from fibrinogen, leading to clot formation. By inhibiting Factor Xa, **Ro 09-1679** effectively disrupts this cascade, thereby exerting its anticoagulant effect.

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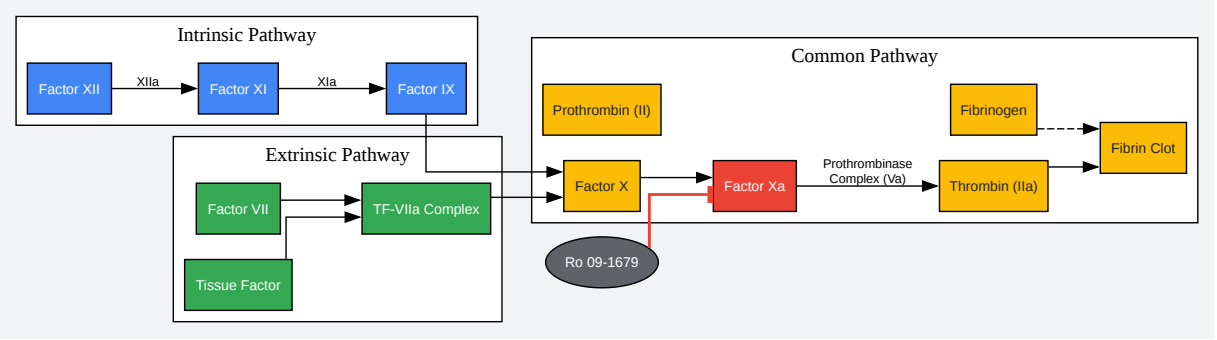

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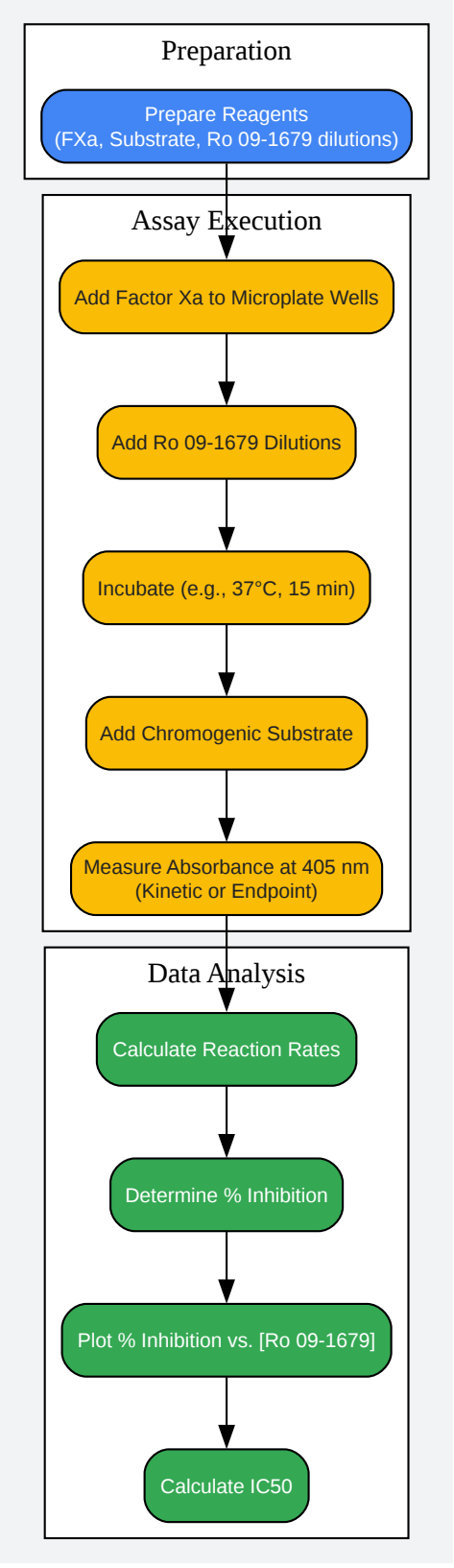

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References

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- 2. journals.asm.org [journals.asm.org]
- To cite this document: BenchChem. [Ro 09-1679 and its Inhibition of Factor Xa: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15575496/docs#ro-09-1679-and-its-inhibition-of-factor-xa-a-technical-overview]

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